

# Personal protective equipment for handling Tinengotinib

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## Compound of Interest

Compound Name: *Tinengotinib*

Cat. No.: *B10827977*

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## Essential Safety and Handling Guide for Tinengotinib

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This document provides critical safety and logistical information for the handling of **Tinengotinib** (TT-00420), a potent, orally active, small molecule kinase inhibitor. Adherence to these guidelines is essential to ensure personnel safety and to maintain the integrity of research activities.

## Personal Protective Equipment (PPE)

All personnel handling **Tinengotinib** in solid (powder) or liquid (in solvent) form must use the following personal protective equipment. This is based on general guidelines for handling hazardous drugs and antineoplastic agents.<sup>[1][2][3]</sup>

PPE Component	Specification	Rationale
Gloves	Double pair of chemotherapy-rated, powder-free nitrile gloves.	Prevents skin contact and absorption. The outer glove should be removed immediately after handling, and the inner glove upon leaving the work area.
Eye Protection	Safety goggles with side shields or a full-face shield.	Protects eyes from dust particles, aerosols, and splashes.
Lab Coat	Disposable, back-closing, solid-front gown made of a low-permeability fabric.	Provides a barrier against contamination of personal clothing.
Respiratory Protection	A NIOSH-certified N95 respirator or higher.	Required when handling the powder form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation.
Shoe Covers	Disposable, slip-resistant shoe covers.	Prevents the tracking of contaminants out of the designated handling area.

## Operational Plan: Handling and Storage

Strict adherence to the following procedures is mandatory when working with **Tinengotinib**.

### Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leakage.
- Store **Tinengotinib** powder at -20°C in a tightly sealed container.[4]
- If dissolved in a solvent such as DMSO, store at -80°C.[4]

- Clearly label all storage locations with "Hazardous Chemical" and "Cytotoxic Agent" warnings.

## Preparation of Solutions

- All handling of **Tinengotinib** powder must be conducted in a certified chemical fume hood or a Class II Biological Safety Cabinet to avoid aerosol formation and inhalation.<sup>[4]</sup>
- Use a dedicated set of calibrated pipettes, spatulas, and glassware.
- When preparing solutions, slowly add the solvent to the powder to minimize dust generation.
- For a 10 mM stock solution in DMSO, dissolve the appropriate mass of **Tinengotinib** in fresh, anhydrous DMSO.

## In Vitro and In Vivo Administration

- For cell culture experiments, add the final concentration of **Tinengotinib** to the media within a biological safety cabinet.
- For animal studies, prepare the dosing solution in a chemical fume hood. Oral gavage is a common administration route.<sup>[5]</sup>
- All animal handling procedures must be in accordance with an approved Institutional Animal Care and Use Committee (IACUC) protocol.<sup>[4]</sup>

## Emergency Protocols: Spill and Exposure Management

Immediate and correct response to spills and personnel exposure is critical.

### Spill Management

- Evacuate and Secure: Immediately alert others in the area and evacuate. Restrict access to the spill area.
- Don Appropriate PPE: Before cleanup, don the full PPE as outlined in the table above.

- Contain the Spill:
  - Powder: Gently cover the spill with absorbent pads or granules to avoid raising dust.
  - Liquid: Absorb the spill with chemically inert absorbent material.
- Decontaminate:
  - Clean the spill area with a detergent solution, followed by a 70% ethanol solution.
  - Work from the outer edge of the spill towards the center.
- Dispose of Waste: All cleanup materials are considered hazardous waste and must be disposed of accordingly.

## Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes.[\[4\]](#)
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[4\]](#)

## Disposal Plan

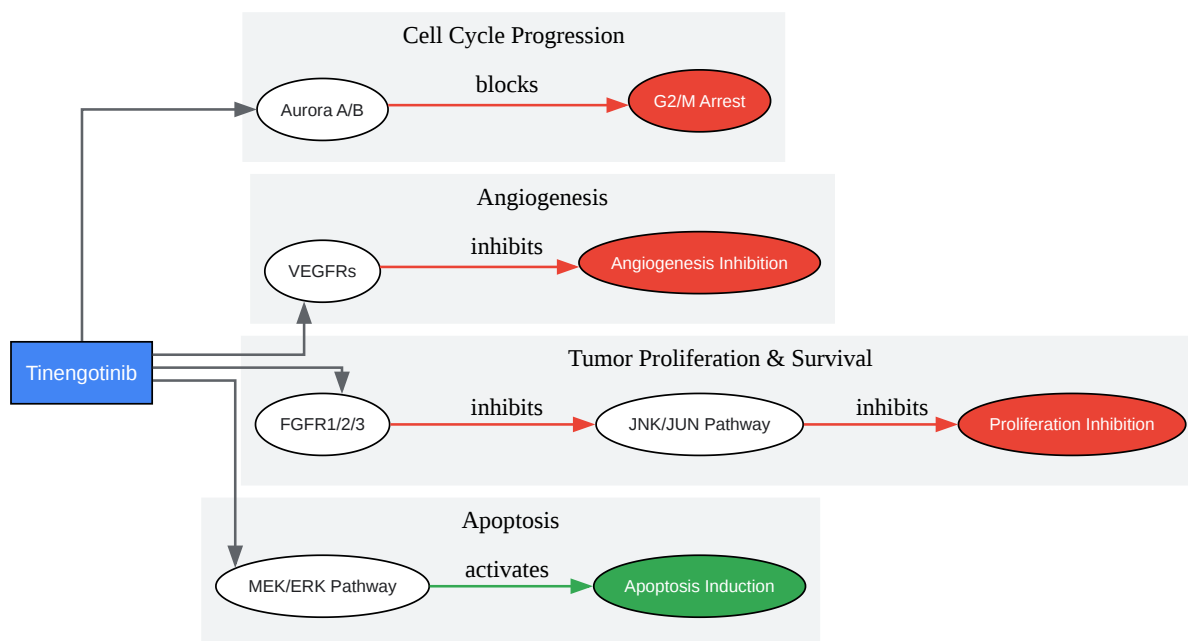
All waste contaminated with **Tinengotinib** is considered hazardous and must be disposed of following institutional and local regulations for chemical and cytotoxic waste.

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, gowns, pipette tips, vials) in a dedicated, clearly labeled, leak-proof, and puncture-resistant hazardous waste container.

- Liquid Waste: Collect all contaminated liquid waste in a sealed, labeled, and chemically compatible hazardous waste container. Do not dispose of **Tinengotinib** solutions down the drain.[4]
- Sharps: Dispose of all contaminated needles and syringes in a designated sharps container for hazardous waste.
- Decontamination of Glassware: Reusable glassware should be soaked in a decontaminating solution (e.g., a strong oxidizing agent or a validated cleaning procedure) before standard washing.

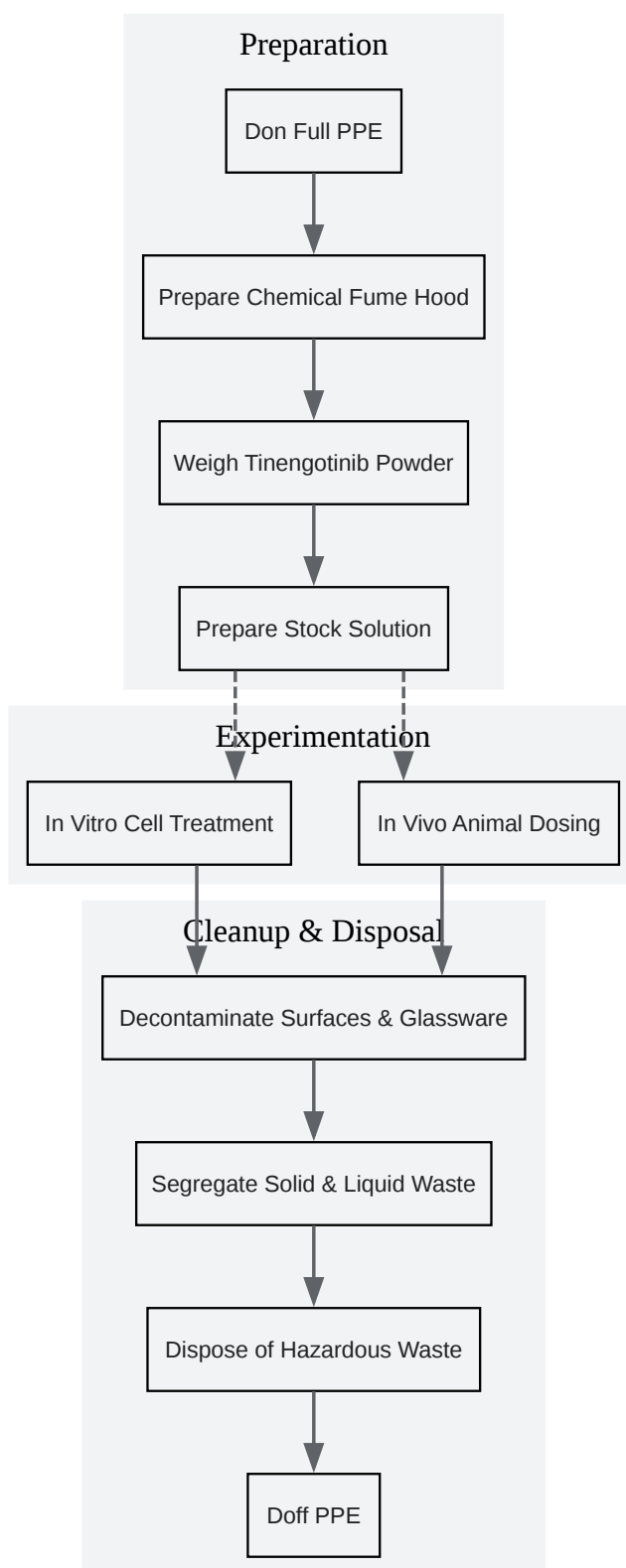
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the known signaling pathways affected by **Tinengotinib** and a general experimental workflow for its handling.



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Caption: **Tinengotinib's** multi-target inhibition of key signaling pathways.



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Caption: Standard workflow for handling **Tinengotinib** in a laboratory setting.

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